Understanding the Compound: Venlafaxine-d6 N-Oxide

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Compound of Interest

Compound Name:	*Venlafaxine-d6 N-Oxide*
Cat. No.:	*B1160262*

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Venlafaxine-d6 N-Oxide is a deuterated N-oxide metabolite of Venlafaxine, a widely used antidepressant. The introduction of deuterium atoms and the N-oxide functional group can influence the compound's metabolic fate and physicochemical properties. While a specific Safety Data Sheet (SDS) for **Venlafaxine-d6 N-Oxide** is not readily available, data from the parent compound, Venlafaxine, and its deuterated analog provide a strong basis for assessing its potential hazards.

Key Chemical Information:

Property	Value	Source
Chemical Name	1-[2-(Dimethyloxidoamino)-1-(4-methoxyphenyl)ethyl]cyclohexanol-d6	Pharmaffiliates[1]
Molecular Formula	$C_{17}H_{21}D_6NO_3$	Pharmaffiliates[1]
CAS Number (non-deuterated)	1094598-37-4	TLC Pharmaceutical Standards[2]

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Hazard Identification and Risk Assessment

Based on the SDS for Venlafaxine and its derivatives, **Venlafaxine-d6 N-Oxide** should be handled as a compound with the following potential hazards:

- Toxicity: Harmful if swallowed.[3][4] Animal studies on the parent compound suggest potential for adverse effects on the liver with repeated exposure.[3]
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[5]
- Combustibility: Powders and solids are presumed to be combustible.[6]

A thorough risk assessment should be conducted before handling this compound, considering the quantities used and the specific laboratory procedures involved.

Regulatory Classification: Is **Venlafaxine-d6 N-Oxide** a Hazardous Waste?

Proper disposal hinges on correctly classifying the waste according to the Resource Conservation and Recovery Act (RCRA) regulations enforced by the U.S. Environmental Protection Agency (EPA).

Listed Hazardous Wastes (P and U Lists)

The EPA maintains lists of specific chemical products that are considered hazardous waste when discarded. These are categorized as P-listed (acutely hazardous) and U-listed (toxic) wastes.[7] A thorough review of the EPA's P and U lists (40 CFR § 261.33) reveals that Venlafaxine and its derivatives are not explicitly listed.[8][9] Therefore, **Venlafaxine-d6 N-Oxide** is not considered a listed hazardous waste.

Characteristic Hazardous Waste

Even if a waste is not listed, it is still considered hazardous if it exhibits one or more of the following characteristics:

- Ignitability: Flashpoint below 140°F (60°C).
- Corrosivity: pH less than or equal to 2, or greater than or equal to 12.5.

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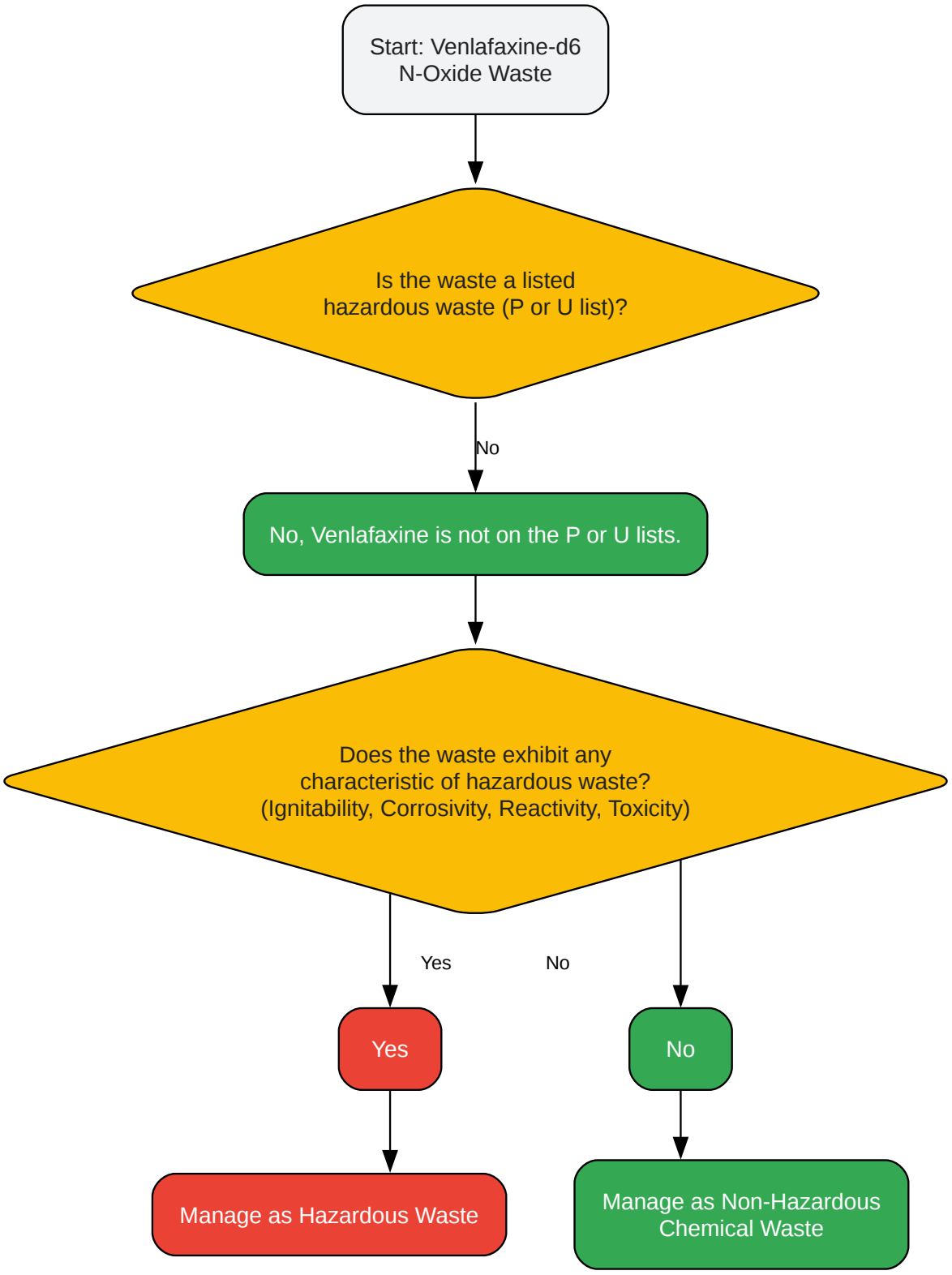
- Reactivity: Unstable under normal conditions, may react with water, or generate toxic gases.
- Toxicity: Contains certain contaminants at or above specified concentrations.

The available data for Venlafaxine and its derivatives do not indicate that they would typically exhibit the characteristics of ignitability, corrosivity, or reactivity.[6][10] However, it is the generator's responsibility to make a final determination. This can be done through:

- Knowledge of the process: Understanding the chemical and physical properties of the waste.
- Analytical testing: Sending a sample of the waste to a qualified laboratory for analysis.

The following diagram illustrates the decision-making process for classifying **Venlafaxine-d6 N-Oxide** waste.

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Waste Classification Decision Flowchart

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Step-by-Step Disposal Procedures

Regardless of whether it is classified as hazardous or non-hazardous, **Venlafaxine-d6 N-Oxide** waste should be managed with a high degree of care due to its potential toxicity and environmental impact. Under no circumstances should this chemical be disposed of down the drain.

Waste Segregation

Proper segregation is the first and most critical step in waste management.

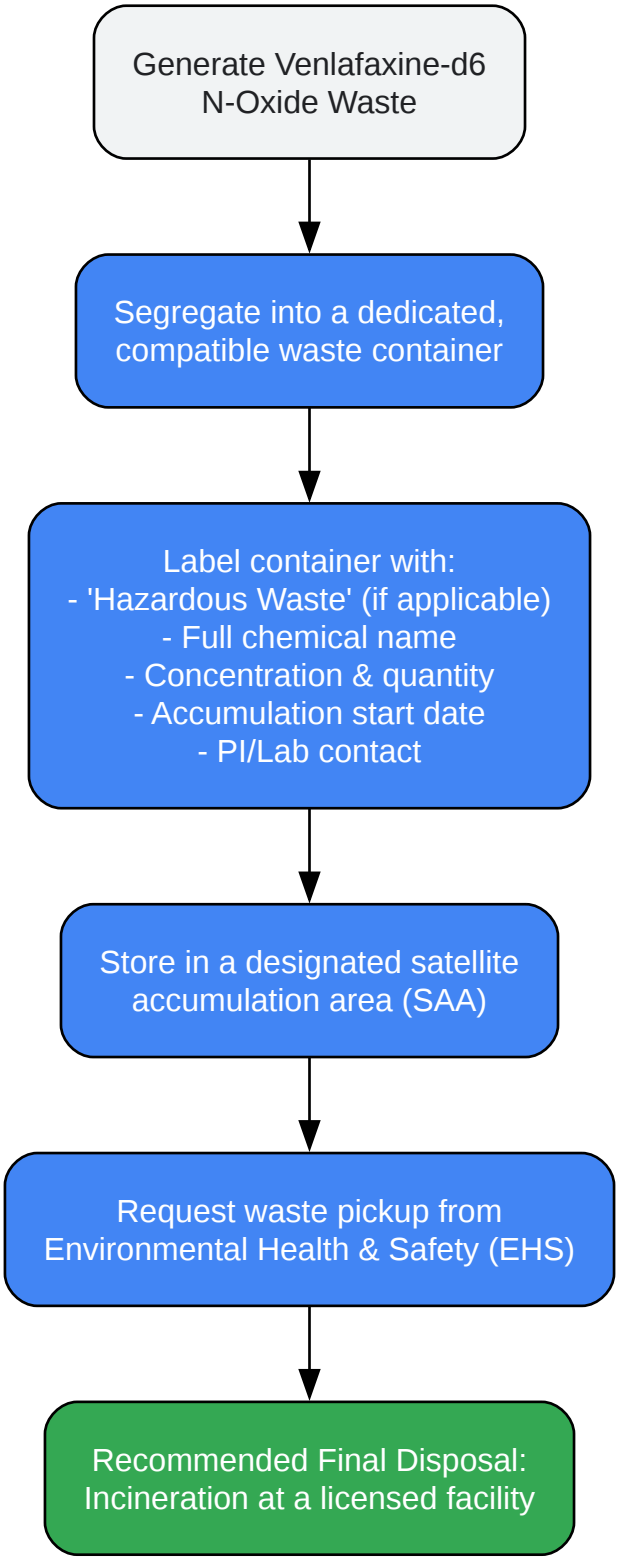
- Dedicated Waste Stream: Establish a dedicated waste container specifically for **Venlafaxine-d6 N-Oxide** and any materials contaminated with it (e.g., pipette tips, gloves, weigh boats).
- Compatibility: Do not mix this waste with other chemical waste streams unless you have confirmed their compatibility. Incompatible chemicals can react, leading to the generation of heat, gas, or hazardous byproducts.

Containment and Labeling

- Container Selection: Use a chemically resistant, leak-proof container with a secure screw-top lid. The original product container, if empty and in good condition, can be an excellent choice.
- Labeling: The waste container must be clearly and accurately labeled. The label should include:
  - The words "Hazardous Waste" (if applicable).
  - The full chemical name: "**Venlafaxine-d6 N-Oxide**".
  - The approximate concentration and quantity of the waste.
  - The date accumulation started.
  - The name of the principal investigator or laboratory contact.

The following diagram outlines the workflow for proper waste handling and disposal.

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Waste Handling and Disposal Workflow

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Storage

- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA within the laboratory. This area should be at or near the point of generation and under the control of the laboratory personnel.
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak or spill.
- Segregation: Store the container away from incompatible materials.

Final Disposal

The recommended method for the final disposal of **Venlafaxine-d6 N-Oxide** is incineration at a licensed hazardous waste disposal facility.[5] This method ensures the complete destruction of the compound, preventing its release into the environment.

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste. They will have established procedures and contracts with certified waste management vendors.

Personal Protective Equipment (PPE) and Emergency Procedures

Personal Protective Equipment

When handling **Venlafaxine-d6 N-Oxide** in any form (pure compound, solutions, or waste), the following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

Spill Response

In the event of a spill, follow these procedures:

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- Alert others: Inform your colleagues and the laboratory supervisor.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Contain: Use a chemical spill kit to absorb the material.
- Clean: Decontaminate the area with an appropriate cleaning agent.
- Dispose: Collect all spill cleanup materials in a sealed container, label it as hazardous waste, and arrange for its disposal through EHS.

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]

Conclusion

The proper disposal of **Venlafaxine-d6 N-Oxide** is a multi-step process that requires careful planning and execution. By adhering to the principles of hazard identification, proper classification, and meticulous handling procedures, researchers can ensure the safety of themselves, their colleagues, and the environment. This commitment to responsible chemical management is not just a regulatory requirement but a fundamental aspect of scientific integrity.

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